

# A Comprehensive Technical Guide to the Thermochemical Properties of Perchloryl Fluoride

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Compound of Interest		
Compound Name:	Perchloryl fluoride	
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This technical guide provides a detailed overview of the thermochemical data for **perchloryl fluoride** (FClO₃). The information is compiled from peer-reviewed literature and established chemical databases, offering a centralized resource for professionals in research and development. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes visualizations of key chemical processes and workflows.

### Thermochemical and Physical Properties

**Perchloryl fluoride** is a colorless, toxic gas with a characteristic sweet odor.[1] While it has a relatively small positive enthalpy of formation, it is kinetically stable, decomposing only at temperatures around 400 °C.[2] It is a powerful oxidizing and fluorinating agent.[2] The key thermochemical and physical properties of **perchloryl fluoride** are summarized in the tables below.

### **Key Thermochemical Data**

The following table summarizes the standard state (298.15 K and 1 bar) thermochemical values for **perchloryl fluoride** in the gas phase.



Property	Symbol (Unit)	Value	Reference(s)	
Standard Enthalpy of Formation (Gas)	ΔfH°gas (kJ/mol)	-21.42 ± 2.90	[3]	
Standard Molar Entropy (Gas)	S°gas (J/mol·K)	278.97	[2]	
Heat Capacity (Gas, 298.15 K)	Cp (J/mol·K)	64.89	[3]	
Enthalpy of Formation (Gas, 0 K)	ΔfH°gas (kJ/mol)	-12.69 ± 2.90	[3]	
Integrated Heat Capacity (0 K to 298.15 K)	H°298 - H°0 (kJ/mol)	13.30	[3]	

**Physical Properties** 

Property	Value	Reference(s)	
Molecular Formula	FCIO <sub>3</sub>	[4]	
Molar Mass	102.45 g/mol	[5]	
Melting Point	-147.8 °C (125.3 K)	[2]	
Boiling Point	-46.7 °C (226.5 K)	[2]	
Density (liquid, 20 °C)	1.434 g/cm <sup>3</sup>	[6]	
Heat of Vaporization	4.6 kcal/mol (19.25 kJ/mol)	[6]	
Critical Temperature	95.2 °C (368.3 K)	[2]	
Critical Pressure	53 atm (5,400 kPa)	[2]	

### **Gas Phase Heat Capacity (Shomate Equation)**

The heat capacity (Cp) of **perchloryl fluoride** in the gas phase can be calculated over a range of temperatures using the Shomate equation parameters provided by the National Institute of Standards and Technology (NIST).



Equation:  $Cp^{\circ} = A + Bt + Ct^2 + D*t^3 + E/t^2$  where:

- Cp° = heat capacity (J/mol·K)
- t = temperature (K) / 1000

The following table lists the Shomate equation coefficients for two temperature ranges.

Temperat ure Range (K)	A	В	С	D	E	Referenc e
298.15 - 1200	36.66519	152.4842	-125.8631	37.21241	-0.625788	[7]
1200 - 6000	107.0485	0.561539	-0.110696	0.007508	-7.743538	[7]

### **Experimental Protocols**

The thermochemical data presented in this guide are derived from various experimental studies. Below are detailed descriptions of the methodologies employed in key experiments.

### **Synthesis of Perchloryl Fluoride**

**Perchloryl fluoride** can be synthesized through several methods, primarily involving the fluorination of perchlorates.

Method 1: Reaction of Potassium Perchlorate with Fluorosulfuric Acid A common laboratory and industrial synthesis involves the reaction of an inorganic perchlorate, such as potassium perchlorate (KClO<sub>4</sub>), with an excess of fluorosulfuric acid (HSO<sub>3</sub>F).[2][6]

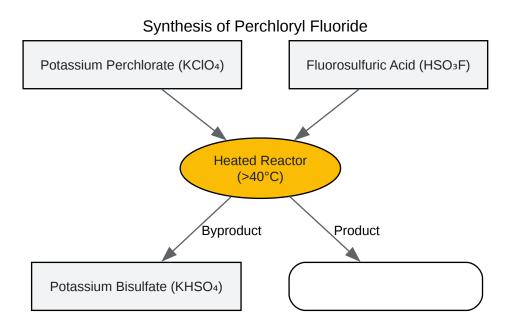
- Procedure:
  - Potassium perchlorate is mixed with approximately 10 parts by weight of fluosulfonic acid.
    [6]
  - The mixture is agitated and heated to a temperature of at least 40 °C.[6]



- Perchloryl fluoride gas evolves from the reaction mixture, typically in a temperature range of 50-125 °C.[6]
- The evolved gas is then collected and purified.

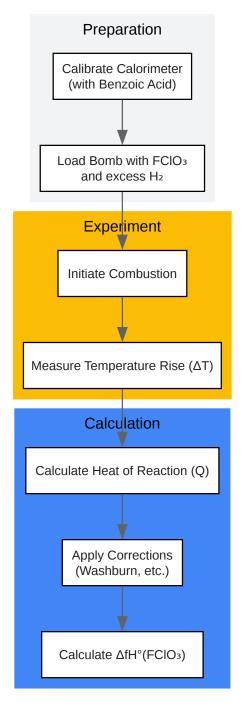
The overall reaction is: KClO<sub>4</sub> + HSO<sub>3</sub>F → KHSO<sub>4</sub> + FClO<sub>3</sub>[2]



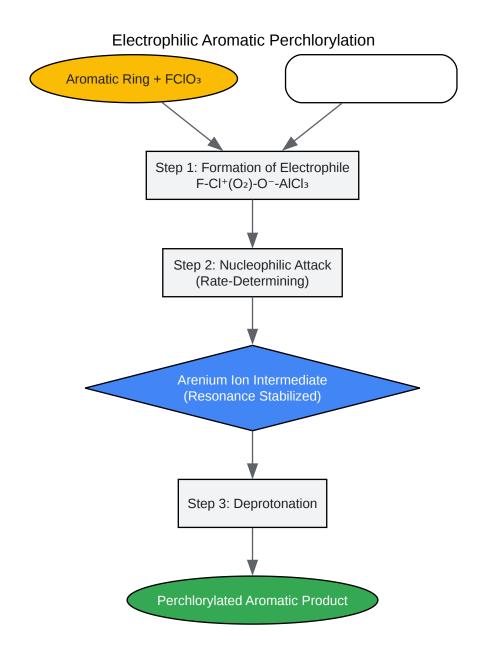




#### Workflow for Determining Enthalpy of Formation







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